

Commercial availability of 2-Chloro-4-fluoro-5-methylpyridine

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Compound of Interest

Compound Name: 2-Chloro-4-fluoro-5-methylpyridine

CAS No.: 1227574-24-4

Cat. No.: B087523

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An In-depth Technical Guide to **2-Chloro-4-fluoro-5-methylpyridine** for Advanced Research and Development

Introduction

2-Chloro-4-fluoro-5-methylpyridine is a halogenated pyridine derivative that has emerged as a critical building block in the synthesis of complex organic molecules. Its unique substitution pattern, featuring a chlorine atom, a fluorine atom, and a methyl group on the pyridine ring, imparts specific reactivity and properties that are highly sought after in the pharmaceutical and agrochemical industries. This guide provides a comprehensive overview of its commercial availability, chemical properties, synthesis, and applications, tailored for researchers, chemists, and professionals in drug discovery and material science.

Chemical Properties and Structure

2-Chloro-4-fluoro-5-methylpyridine, with the CAS Number 1227574-24-4, possesses a distinct molecular architecture that dictates its chemical behavior. The electron-withdrawing nature of the chlorine and fluorine atoms, combined with the electron-donating methyl group,

creates a nuanced electronic profile on the pyridine ring, influencing its reactivity in nucleophilic substitution and cross-coupling reactions.

Property	Value
Molecular Formula	C ₆ H ₅ ClFN[1]
Molecular Weight	145.56 g/mol [1][2]
CAS Number	1227574-24-4[2][3]
Appearance	Typically a solid or liquid
Purity	Commonly available at ≥95% purity[1][2]
Storage	Recommended to be stored at 2-8°C under an inert atmosphere[4]

Commercial Availability and Procurement

2-Chloro-4-fluoro-5-methylpyridine is available from a range of chemical suppliers, catering to both research and bulk quantity needs. When sourcing this intermediate, it is crucial to consider purity, available quantities, and lead times to ensure project timelines are met. Below is a summary of representative suppliers.

Supplier	Purity	Available Quantities
ChemicalBook	Varies by supplier	Gram to Kilogram
Fluorochem	95%	50mg to 5g[2]
American Custom Chemicals	95%	5mg[3]
Chemenu	95%	1g[3]
Crysdot	95+%	1g[3]
MySkinRecipes	95%	100mg[1]

Pricing can vary significantly based on the supplier and quantity. For instance, research quantities (e.g., 1 gram) can range from approximately \$800 to over \$900. It is advisable to

request quotes from multiple vendors for larger quantities.

Key Applications in Synthesis

The utility of **2-Chloro-4-fluoro-5-methylpyridine** is primarily as a versatile intermediate in the synthesis of high-value chemical entities.

Pharmaceutical Research

In drug discovery, this compound serves as a scaffold for developing novel therapeutic agents. The fluorinated pyridine motif is a known pharmacophore that can enhance metabolic stability and bioavailability of drug candidates.[5] It is particularly employed in the development of anti-inflammatory and antimicrobial agents.[1]

Agrochemical Development

The halogenated pyridine structure is a key component in many modern herbicides and pesticides.[1] Compounds derived from **2-Chloro-4-fluoro-5-methylpyridine** can exhibit enhanced efficacy and desirable environmental profiles. The trifluoromethylpyridine group, a related structure, is found in over 20 commercial agrochemicals, highlighting the importance of such halogenated pyridines in crop protection.[6]

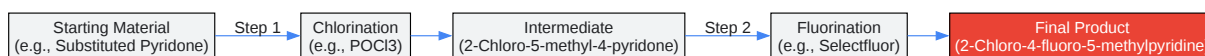
Materials Science

As a functionalized building block, it is also used in the synthesis of complex molecules for materials science applications where specific electronic and physical properties are required.[1]

Synthesis and Reaction Pathways

While specific, detailed public-domain synthesis procedures for **2-Chloro-4-fluoro-5-methylpyridine** are not abundant, its synthesis can be logically inferred from established methods for preparing substituted pyridines. A common strategy involves the construction and subsequent functionalization of the pyridine ring.

A plausible synthetic route could start from a suitable precursor which is then chlorinated and fluorinated. For example, methods for producing related compounds like 2-chloro-5-methylpyridine often involve the chlorination of a picoline derivative or the reaction of a pyridine N-oxide with a chlorinating agent like phosphorus oxychloride.[7][8]



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Caption: A plausible synthetic pathway for **2-Chloro-4-fluoro-5-methylpyridine**.

Representative Experimental Protocol (Hypothetical)

The following protocol is a generalized representation based on common laboratory procedures for the synthesis of halogenated pyridines and should be adapted and optimized for specific laboratory conditions.

Step 1: Chlorination of a Pyridone Precursor

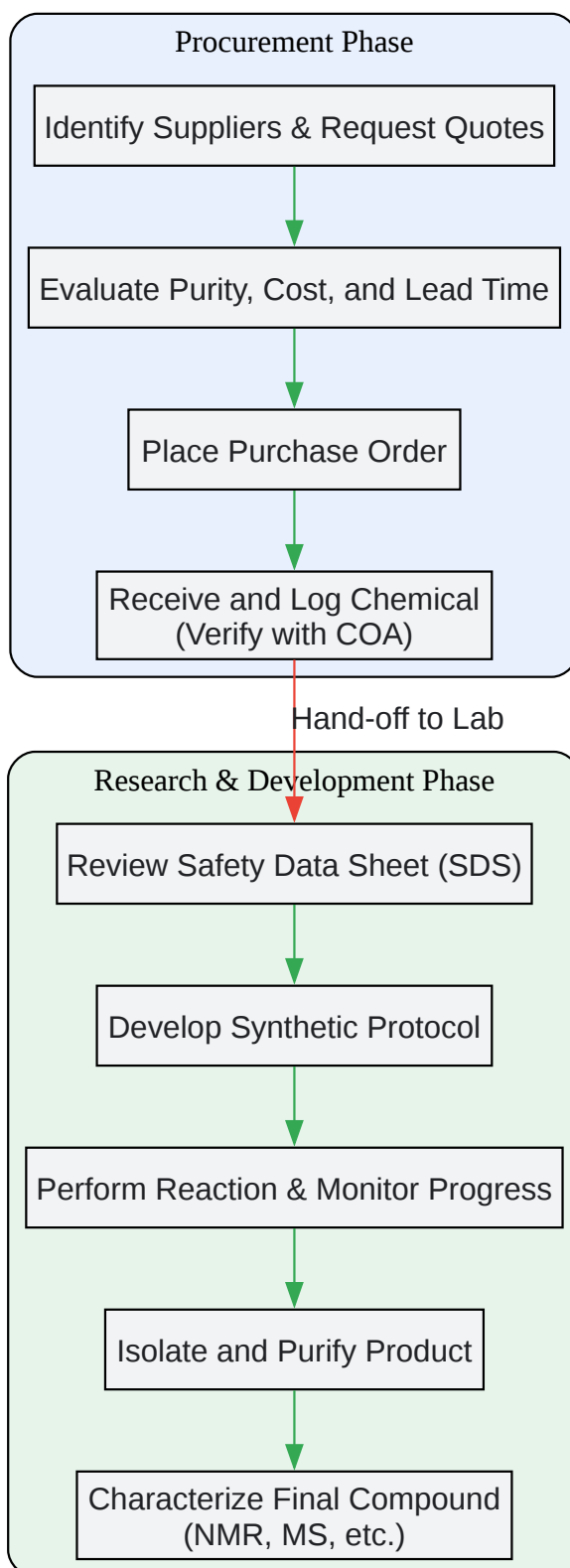
- To a stirred solution of the starting pyridone in a suitable high-boiling solvent (e.g., trichlorobenzene), add a stoichiometric excess of a chlorinating agent such as phosphorus oxychloride (POCl_3).^[7]
- Heat the reaction mixture to a temperature between 80°C and 130°C and maintain for several hours until the reaction is complete, as monitored by TLC or HPLC.^[7]
- After cooling, carefully quench the reaction mixture by pouring it into a mixture of ice and a neutralizing base (e.g., sodium hydroxide solution).
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude chlorinated intermediate.

Step 2: Fluorination of the Chlorinated Intermediate

- Dissolve the crude intermediate from Step 1 in an appropriate solvent (e.g., acetonitrile).
- Add a fluorinating agent, such as Selectfluor, to the solution.

- Stir the reaction at room temperature or with gentle heating until the starting material is consumed.
- Dilute the reaction mixture with water and extract with an organic solvent.
- Wash the combined organic extracts with brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the final product by column chromatography on silica gel to obtain pure **2-Chloro-4-fluoro-5-methylpyridine**.

Workflow for Procurement and Use in R&D



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Caption: Standard workflow from procurement to application in a research setting.

Safety and Handling

As with any halogenated organic compound, proper safety precautions are essential when handling **2-Chloro-4-fluoro-5-methylpyridine**.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles with side shields, and a lab coat.[\[9\]](#)[\[10\]](#)
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors or dust.[\[10\]](#)[\[11\]](#)
- Hazard Statements: This compound is classified as harmful if swallowed, and may cause skin and eye irritation.[\[11\]](#)
- First Aid:
 - Skin Contact: Immediately wash with plenty of soap and water.[\[11\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes.[\[11\]](#)
 - Ingestion: If swallowed, call a poison center or doctor immediately.[\[11\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[\[4\]](#)[\[9\]](#)

Spectroscopic Data

Full characterization data (¹H NMR, ¹³C NMR, LC-MS, HPLC) is typically available from the supplier upon request or as part of the Certificate of Analysis (COA).[\[4\]](#) It is crucial to verify the identity and purity of the material upon receipt and before use in any synthetic procedure.

Conclusion

2-Chloro-4-fluoro-5-methylpyridine stands as a valuable and highly reactive intermediate for the synthesis of novel compounds in the pharmaceutical and agrochemical sectors. Its commercial availability from various suppliers facilitates its use in both small-scale research and larger development projects. A thorough understanding of its properties, synthetic utility, and handling requirements is paramount for its effective and safe application in the laboratory.

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